

Afatinib-d6 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Afatinib-d6

Cat. No.: B580182

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In-Depth Technical Guide: Afatinib-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Afatinib-d6**, a deuterated analog of Afatinib. It is primarily intended for use as an internal standard in analytical and pharmacokinetic studies. This document outlines its core physicochemical properties, detailed experimental protocols for its use in quantitative analysis, and the biological signaling pathways influenced by its non-deuterated counterpart, Afatinib.

Core Compound Data

Quantitative information for **Afatinib-d6** is summarized in the table below, providing a clear reference for its key chemical and physical properties.

Property	Value	Citations
CAS Number	1313874-96-2	[1][2][3][4][5][6][7]
Molecular Formula	C ₂₄ H ₁₉ D ₆ ClFN ₅ O ₃	[1][2][3][4][5][6][7]
Molecular Weight	491.98 g/mol	[1][3][4][7]
Synonyms	(2E)-N-[4-[(3-Chloro-4-fluorophenyl)amino]-7-[[[(3S)-tetrahydro-3-furanyl]oxy]-6-quinazoliny]-4-(dimethylamino)-2-butenamide-d6; BIBW 2992-d6	[1][5]
Appearance	White to Pale Yellow Solid	[1]
Purity	≥97%; ≥99% atom D	[1][2]
Solubility	Soluble in DMSO, Ethanol, and DMF	[1][2][7]
Storage	Store at -20°C. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[1][7]

Experimental Protocols: Quantification of Afatinib using Afatinib-d6 by LC-MS/MS

Afatinib-d6 is extensively used as an internal standard (IS) for the accurate quantification of Afatinib in biological matrices, such as human plasma, by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following protocols are synthesized from established methodologies.

Sample Preparation: Protein Precipitation

A simple and efficient method for extracting Afatinib from human plasma.

- Procedure:

- To a 100 μ L aliquot of human plasma, add the internal standard, **Afatinib-d6**.
- Precipitate the plasma proteins by adding an organic solvent such as acetonitrile or methanol.
- Vortex the mixture to ensure thorough mixing.
- Centrifuge the sample to pellet the precipitated proteins.
- Collect the supernatant for injection into the LC-MS/MS system.

Chromatographic Separation

- Column: A reverse-phase C18 column (e.g., Acquity UPLC BEH C18, 2.1 $\times$ 50 mm, 1.7 μ m) is typically used for separation.[\[5\]](#)[\[8\]](#)
- Mobile Phase: A gradient elution is commonly employed with a binary solvent system:
 - Mobile Phase A: Water containing an additive such as 0.1% ammonia or 10 mM ammonium formate (pH 4.5).[\[5\]](#)[\[9\]](#)
 - Mobile Phase B: Acetonitrile, often with a small percentage of water and the same additive as Mobile Phase A.[\[5\]](#)
- Flow Rate: A typical flow rate is around 0.4 mL/min.[\[9\]](#)

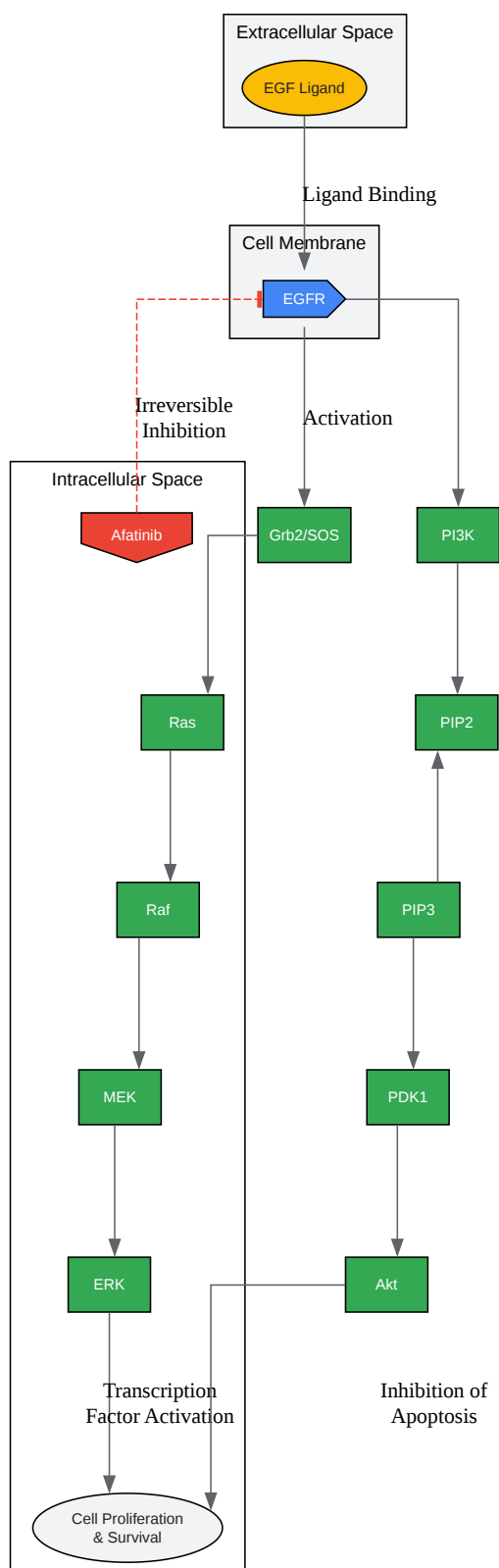
Mass Spectrometric Detection

- Ionization Mode: Electrospray ionization (ESI) in the positive ion mode is used.[\[5\]](#)[\[10\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.[\[5\]](#)[\[10\]](#)
- MRM Transitions: The precursor-to-product ion transitions monitored are:
 - Afatinib: m/z 486.2 $\rightarrow$ m/z 371.4[\[4\]](#)[\[5\]](#)[\[10\]](#)
 - **Afatinib-d6** (IS): m/z 492.2 $\rightarrow$ m/z 371.3[\[4\]](#)[\[5\]](#)[\[10\]](#)

Mechanism of Action and Signaling Pathway

Afatinib is a potent and irreversible inhibitor of the ErbB family of receptor tyrosine kinases, which includes EGFR (ErbB1), HER2 (ErbB2), and HER4 (ErbB4).^[1] By covalently binding to cysteine residues in the catalytic domains of these receptors, Afatinib blocks their tyrosine kinase activity.^[1] This inhibition prevents autophosphorylation and transphosphorylation between ErbB dimers, thereby blocking downstream signaling pathways that are crucial for cell growth, proliferation, and survival, such as the PI3K/Akt and Ras/Raf/MEK/ERK pathways.^{[1][3]}

Below is a diagram illustrating the EGFR signaling pathway and the point of inhibition by Afatinib.



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Caption: EGFR signaling pathway and irreversible inhibition by Afatinib.

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References

- 1. [Mechanism of action and preclinical development of afatinib] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Afatinib for the treatment of EGFR mutation-positive NSCLC: A review of clinical findings - PMC [pmc.ncbi.nlm.nih.gov]
- 3. oncotarget.com [oncotarget.com]
- 4. A Sensitive LC-MS/MS Method for the Determination of Afatinib in Human Plasma and Its Application to a Bioequivalence Study. | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Simultaneous quantitative detection of afatinib, erlotinib, gefitinib, icotinib, osimertinib and their metabolites in plasma samples of patients with non-small cell lung cancer using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Quinazoline - Wikipedia [en.wikipedia.org]
- 8. repub.eur.nl [repub.eur.nl]
- 9. A highly efficient and sensitive LC-MS/MS method for the determination of afatinib in human plasma: application to a metabolic stability study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Afatinib-d6 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580182#afatinib-d6-cas-number-and-molecular-weight]

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